

4-Bromo-1,3-benzodioxole chemical properties and structure

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Compound of Interest

Compound Name: 4-Bromo-1,3-benzodioxole

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An In-depth Technical Guide to **4-Bromo-1,3-benzodioxole**: Chemical Properties and Structure

Introduction

4-Bromo-1,3-benzodioxole, a halogenated derivative of 1,3-benzodioxole, serves as a significant building block in organic synthesis. Its unique structure, featuring a fused dioxole and brominated benzene ring, makes it a versatile precursor for the synthesis of various more complex molecules, particularly in the fields of medicinal chemistry and materials science. This document provides a comprehensive overview of the chemical properties, structural characteristics, and key experimental protocols related to **4-Bromo-1,3-benzodioxole**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The physicochemical properties of **4-Bromo-1,3-benzodioxole** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value
CAS Number	6698-13-1 [1] [2]
Molecular Formula	C ₇ H ₅ BrO ₂ [1] [3] [4]
Molecular Weight	201.02 g/mol [2] [4] [5]
Appearance	Solid-Liquid Mixture [2] or Clear yellow-orange liquid [6]
Boiling Point	238.3 ± 29.0 °C at 760 mmHg [1] , 82-83 °C at 0.6 mmHg [2]
Density	1.7 ± 0.1 g/cm ³ [1] , 1.669 g/mL at 25 °C [6]
Flash Point	109.7 ± 19.8 °C [1] [2]
Refractive Index	1.603 [1]
Solubility	Soluble in Chloroform, Sparingly soluble in Methanol [6]
Storage Temperature	4°C [2]

Chemical Structure

4-Bromo-1,3-benzodioxole consists of a benzene ring fused to a five-membered dioxole ring, with a bromine atom substituted at the 4-position of the benzodioxole framework. The presence of the electron-donating methylenedioxy group and the electron-withdrawing bromine atom influences the reactivity of the aromatic ring, making it amenable to various substitution reactions.

Caption: 2D structure of **4-Bromo-1,3-benzodioxole**.

Experimental Protocols

Synthesis of 4-Bromo-1,3-benzodioxole via Bromination

A common method for the synthesis of **4-Bromo-1,3-benzodioxole** is the electrophilic aromatic bromination of 1,3-benzodioxole (also known as 1,2-methylenedioxybenzene).[\[7\]](#)[\[8\]](#)

Materials:

- 1,3-Benzodioxole
- N-Bromosuccinimide (NBS)[\[8\]](#)
- Chloroform (anhydrous)[\[8\]](#)
- Diethyl ether
- Sodium hydroxide (solid)
- Magnesium sulfate (anhydrous)
- Molecular sieves

Procedure:

- Drying of Reagents: Ensure all reagents are dry. Chloroform and 1,3-benzodioxole can be dried over molecular sieves.[\[8\]](#)
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1,3-benzodioxole and N-Bromosuccinimide in anhydrous chloroform.[\[8\]](#)
- Reflux: Heat the reaction mixture to reflux with continuous stirring for approximately 3 hours. The reaction progress can be monitored by observing a color change from transparent red to opaque.[\[8\]](#)
- Cooling and Filtration: After the reaction is complete, allow the flask to cool to room temperature. Filter the mixture to remove the succinimide byproduct. Wash the filter cake with additional chloroform.[\[8\]](#)
- Solvent Removal: Evaporate the chloroform from the filtrate using a rotary evaporator to obtain the crude product.[\[8\]](#)
- Purification:

- The crude product, which may contain residual NBS, can be further purified by vacuum distillation.[8]
- Collect the fraction distilling at the appropriate temperature and pressure (e.g., 170-180°C at reduced pressure).[8]
- Dilute the collected distillate with diethyl ether and treat with solid sodium hydroxide for several hours to remove any remaining impurities.[8]
- Decant the ether layer and wash it thoroughly with distilled water in a separatory funnel. Emulsions may form and can be broken by adding a saturated brine solution or anhydrous magnesium sulfate.[8]
- Dry the organic phase with anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the purified **4-Bromo-1,3-benzodioxole**.[8]



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Caption: Workflow for the synthesis and purification of **4-Bromo-1,3-benzodioxole**.

Analytical Characterization

Standard analytical techniques are employed to confirm the identity and purity of the synthesized **4-Bromo-1,3-benzodioxole**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Methodology: A sample is dissolved in a deuterated solvent (e.g., CDCl_3). ^1H and ^{13}C NMR spectra are recorded on a spectrometer.

- Expected ^1H NMR signals: Resonances corresponding to the aromatic protons and the methylene protons of the dioxole ring. The chemical shifts and coupling patterns will be characteristic of the 4-bromo substitution pattern.
- Expected ^{13}C NMR signals: Resonances for the seven carbon atoms in the molecule, with chemical shifts influenced by the attached atoms (bromine, oxygen).[\[9\]](#)

- Infrared (IR) Spectroscopy:
 - Methodology: The IR spectrum can be obtained from a thin liquid film of the sample between salt plates (e.g., NaCl or KBr) or by preparing a KBr pellet if the sample is solid.
 - Expected Absorptions: Characteristic peaks for C-H stretching of the aromatic and methylene groups, C=C stretching of the aromatic ring, and C-O-C stretching of the dioxole ether linkages. The C-Br stretching vibration is also expected in the fingerprint region.
- Mass Spectrometry (MS):
 - Methodology: A suitable ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI), is used to generate ions, which are then analyzed by their mass-to-charge ratio.
 - Expected Result: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of **4-Bromo-1,3-benzodioxole** ($m/z \approx 200$ and 202 due to the isotopic abundance of bromine), along with characteristic fragmentation patterns.[\[9\]](#)

Safety and Handling

4-Bromo-1,3-benzodioxole is considered a hazardous substance and should be handled with appropriate safety precautions.

- Hazards: It is irritating to the eyes, respiratory system, and skin.[\[1\]](#)[\[10\]](#)[\[11\]](#) It may be harmful if swallowed, inhaled, or absorbed through the skin.[\[1\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[5\]](#)[\[11\]](#) A respirator may be necessary if working in a poorly ventilated

area.[1][5]

- Handling: Avoid breathing dust, vapor, mist, or gas.[1] Handle in a well-ventilated area, preferably a chemical fume hood.[11]
- Storage: Store in a cool, dry place in a tightly closed container.[1]
- In case of exposure:
 - Eyes: Flush with plenty of water for at least 15 minutes and seek medical aid.[1]
 - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[1]
 - Inhalation: Move to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.[1]
 - Ingestion: Wash out mouth with water and get medical aid.[1]
- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires.[1][5] Firefighters should wear self-contained breathing apparatus and full protective gear.[1]
- Disposal: Dispose of in accordance with federal, state, and local regulations.[1]

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